

Comparative Technical Guide: Cinnabar (-HgS) vs. Metacinnabar (-HgS)[1]

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Compound of Interest

Compound Name: *Einecs 234-095-7*

CAS No.: *10532-56-6*

Cat. No.: *B12687881*

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Executive Summary

Verdict: While chemically identical (HgS), Cinnabar and Metacinnabar exhibit distinct crystallographic, thermodynamic, and bio-kinetic profiles. For pharmaceutical applications—specifically Traditional Chinese Medicine (TCM) and Tibetan medicine—Cinnabar (

-HgS) remains the standard for sedative formulations due to its higher thermodynamic stability and established safety profile. Metacinnabar (

-HgS), often considered an impurity in standard processing, is the dominant phase in specific Tibetan formulations like Zuotai.

Critical Insight for Developers: The phase transition from

is mechanochemically active. Excessive comminution (grinding) during drug manufacturing can unintentionally convert the stable red

-phase into the metastable black

-phase, potentially altering bioaccessibility and regulatory compliance.

Part 1: Physicochemical Characterization[2]

The distinct biological behaviors of these polymorphs stem from their lattice structures. The red color of cinnabar arises from its wide band gap (~2.1 eV), whereas the black color of metacinnabar results from its narrow band gap (near-metallic character).

Table 1: Comparative Material Properties

Property	Cinnabar (HgS)	Metacinnabar (HgS)	Implications for Drug Dev
Crystal System	Trigonal (Hexagonal)	Cubic (Zinc Blende)	is more compact; is more open.
Space Group	or		Defines XRD fingerprinting.
Appearance	Bright Red / Vermilion	Black / Grey	Visual indicator of phase purity.
Density	~8.1 g/cm ³	~7.7 g/cm ³	has lower packing density.
Solubility Product (K _{sp})			is theoretically 10x more soluble, though both are negligible in water.
Band Gap	~2.1 eV (Semiconductor)	~0 eV (Semimetal/Topological Insulator)	Explains optical absorption differences.
Thermodynamic Status	Stable Phase (at RT)	Metastable Phase (at RT)	tends to revert to stable phase over geologic time, but is kinetically trapped at RT.

Part 2: Stability and Phase Transformation

Understanding the phase boundary is critical for manufacturing. The transition is not merely thermal; it is mechanochemical.

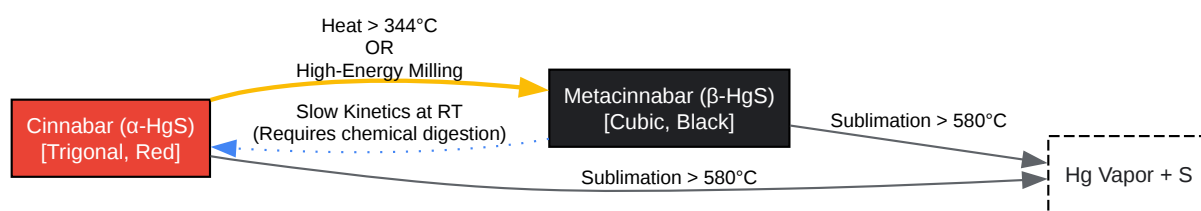
Mechanism of Action

- Thermal:

-HgS transforms to

-HgS at approximately 344°C (variable 335–400°C depending on impurities like Fe/Zn).

- Mechanical: High-energy ball milling or vigorous pestling can input enough kinetic energy to disrupt the trigonal lattice, causing a slip to the cubic structure. This is often observed as "darkening" of vermilion pigment during excessive grinding.



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Figure 1: Thermodynamic and mechanochemical phase transition pathways between mercury sulfide polymorphs.

Part 3: Solubility and Bioaccessibility

The safety of HgS rests on its extreme insolubility. However, "insoluble" is relative in the biological milieu of the gastrointestinal (GI) tract.

The Solubility Paradox

While

values suggest

-HgS is slightly more soluble than

-HgS (

vs

), both are effectively inert in water. The risk driver is Bioaccessibility—the fraction of the substance that dissolves in gastric acid (HCl) or intestinal fluids to become available for absorption.

- Acidic Environment (Stomach): Both forms are resistant to 0.1 M HCl. However, the presence of impurities (free mercury salts) or high surface area (nanoparticles) increases Hg release.
- Complexation: In the intestine, polysulfides can facilitate the dissolution of
-HgS more readily than
-HgS due to the less stable cubic lattice.

Key Study Data (Liu et al., 2016):

- Total Mercury Accumulation (Kidney/Liver): Mice treated with Zuotai (-HgS rich) showed distinct accumulation patterns compared to -HgS, though both were 30–60 fold lower than HgCl .
- Transporter Regulation:
-HgS has been shown to downregulate renal OAT1 (Organic Anion Transporter 1) differently than
-HgS, suggesting a distinct toxicodynamic mechanism.

Part 4: Experimental Protocols

Protocol A: Phase Identification via X-Ray Diffraction (XRD)

Objective: To quantify the ratio of

-HgS to

-HgS in a pharmaceutical raw material.

- Sample Prep: Gently grind the sample in an agate mortar. Critical: Do not over-grind, as this induces

conversion (artifact generation).

- Instrument Parameters: Cu K

radiation (

Å), 40 kV, 40 mA.

- Scan Range:

from 20° to 70°.

- Peak Analysis:

- -HgS (Cinnabar): Look for characteristic triplets at

,

, and

(ICDD Card 00-042-1408).

- -HgS (Metacinnabar): Look for the broad, dominant peak at

(often overlapping but broader) and distinct cubic peaks at

and

(ICDD Card 00-006-0261).

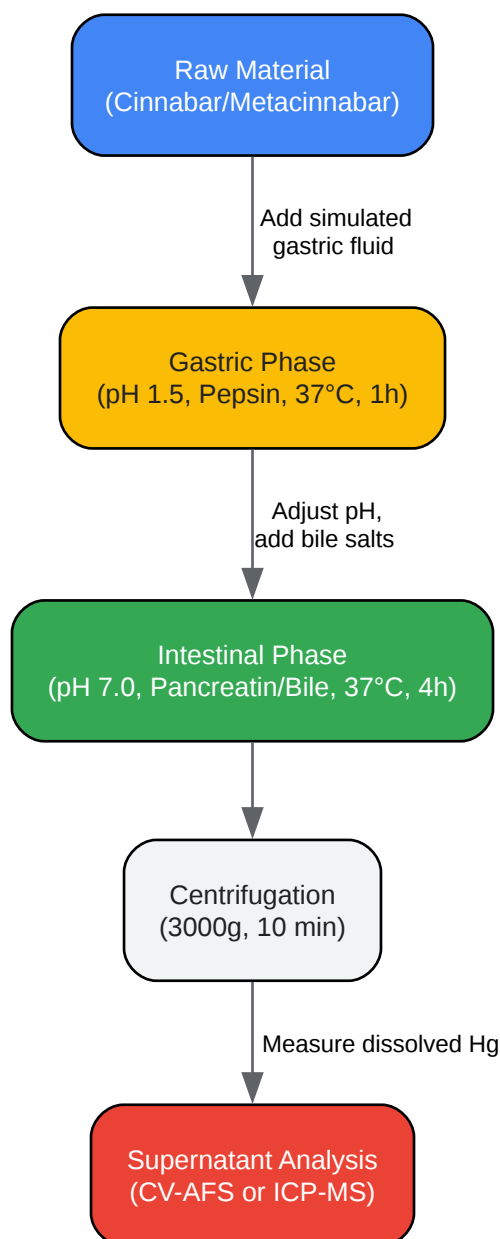
- Validation: If the peak at

is absent, the sample is pure

-HgS.

Protocol B: Physiologically Based Extraction Test (PBET)

Objective: To simulate human gastric and intestinal digestion to determine bioaccessible mercury.[1]



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Figure 2: PBET workflow for assessing comparative bioaccessibility of HgS polymorphs.

Step-by-Step:

- Gastric Phase: Mix 0.1g sample with 10mL simulated gastric fluid (1.25g pepsin, 0.5g malic acid, 0.5g sodium citrate, 420 L HCl, diluted to 1L). Incubate at 37°C with shaking (100 rpm) for 1 hour.
- Intestinal Phase: Adjust pH to 7.0 using saturated NaHCO₃. Add 17.5mg bile salts and 5mg pancreatin. Incubate for 4 hours.
- Separation: Centrifuge at 3000g for 10 mins. Filter supernatant through 0.45 µm PTFE filter.
- Quantification: Analyze supernatant using Cold Vapor Atomic Fluorescence Spectrometry (CV-AFS).
 - Calculation: Bioaccessibility (%) = (Hg in supernatant / Total Hg in solid) × 100.

References

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- Zhou, X., et al. (2018). Effects of particle size on the bioaccessibility of cinnabar. Journal of Ethnopharmacology.

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